Technical Deep Dive: Nitromethane-13C ( )[1]

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Nitromethane-13C*	
CAS No.:	*32480-00-5*	
Cat. No.:	*B1600542*	Get Quote

Executive Summary

Nitromethane-13C (CAS: 32480-00-5) is a stable isotope-labeled nitroalkane where the methyl carbon is enriched with Carbon-13 (

).[1][2] Unlike its abundant

counterpart, **Nitromethane-13C** possesses a non-zero nuclear spin (

), making it an invaluable probe in Nuclear Magnetic Resonance (NMR) spectroscopy and a critical building block in the synthesis of isotopically labeled pharmaceuticals.

This guide details the physicochemical properties, synthesis pathways, and strategic applications of **Nitromethane-13C**, with a specific focus on its role as a C-1 synthon in the Henry reaction for generating labeled

-amino alcohols—a structural motif prevalent in adrenergic drugs and antibiotics.

Physicochemical Profile

The substitution of Carbon-12 with Carbon-13 introduces a mass shift and magnetic susceptibility changes without significantly altering the electronic structure or chemical reactivity (kinetic isotope effects notwithstanding).

Table 1: Comparative Properties of Nitromethane Isotopologues

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Property	Nitromethane ( )	Nitromethane-13C ( )	Relevance
Formula			Core Structure
Molecular Weight	61.04 g/mol	62.03 g/mol	Mass Spectrometry (M+1 peak)
Boiling Point	101.2 °C	101.0 °C	Purification/Distillation
Density	1.137 g/mL	1.145 g/mL	Volumetric handling
NMR Shift	~62.8 ppm (natural abundance)	62.6 ppm (enriched singlet)	Chemical Shift Reference
Coupling	N/A	~147 Hz ( )	Structural Elucidation
Flash Point	35 °C	35 °C	Flammability Hazard

Synthesis and Production

The production of **Nitromethane-13C** typically avoids the harsh vapor-phase nitration of methane used in industry, favoring methods that conserve the expensive

source.

The Modified Victor Meyer Reaction

The most reliable laboratory-scale synthesis involves the nucleophilic substitution of

-Methyl Iodide with Silver Nitrite. This method is preferred for its high isotopic retention and yield, despite the cost of silver reagents.

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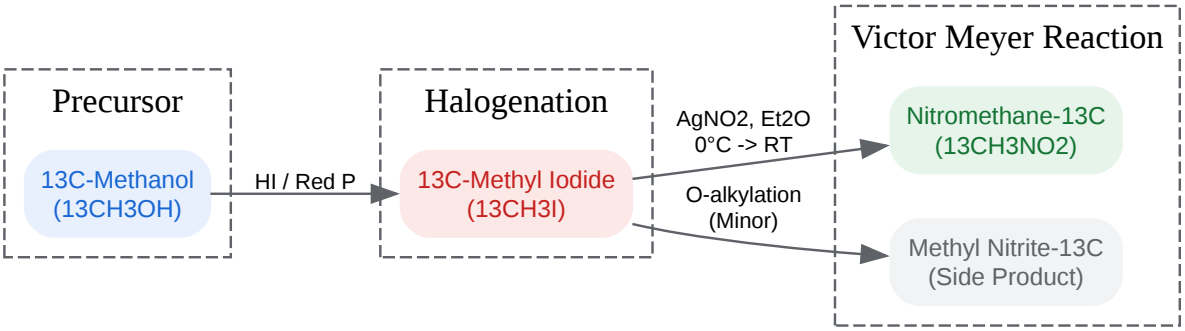

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Figure 1: Synthesis pathway from 13C-Methanol to **Nitromethane-13C** via Methyl Iodide.

Mechanistic Insight: The reaction of alkyl halides with the nitrite ion (

) is ambident. Silver nitrite (

) favors N-alkylation (forming the nitro compound) due to the "soft" nature of the silver-assisted transition state, whereas alkali nitrites (like

) often favor O-alkylation (forming nitrite esters).

Applications in NMR Spectroscopy[1][3][4][5][6]

Nitromethane-13C is a powerful tool for NMR referencing and relaxation studies.

- Chemical Shift Standard: It serves as a secondary reference for

  NMR, appearing at 62.6 ppm (in

). It is particularly useful in nitrogen-containing solvent systems where TMS (tetramethylsilane) might be volatile or insoluble.

- Relaxation Probes: Due to the small size and quasi-spherical symmetry of the methyl group, **Nitromethane-13C** is used to study spin-lattice relaxation times (

  ), helping researchers understand molecular tumbling dynamics in various solvents.

- Coupling Constant Analysis: The one-bond coupling constant

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is approximately 147 Hz. This value is diagnostic of

hybridization with high electron-withdrawing character from the nitro group.

Strategic Application in Drug Development: The Henry Reaction

The primary utility of **Nitromethane-13C** in drug discovery is its role as a C-1 Synthon. It introduces a labeled carbon atom into the carbon skeleton of a drug molecule, specifically extending carbon chains by one unit while introducing a nitrogen functionality.

Mechanism: Isotopic Tracking in the Henry Reaction

The Henry Reaction (Nitroaldol) couples **Nitromethane-13C** with an aldehyde to form a

-nitro alcohol. This is a gateway to

-amino alcohols (e.g., Ephedrine, Norepinephrine analogs).

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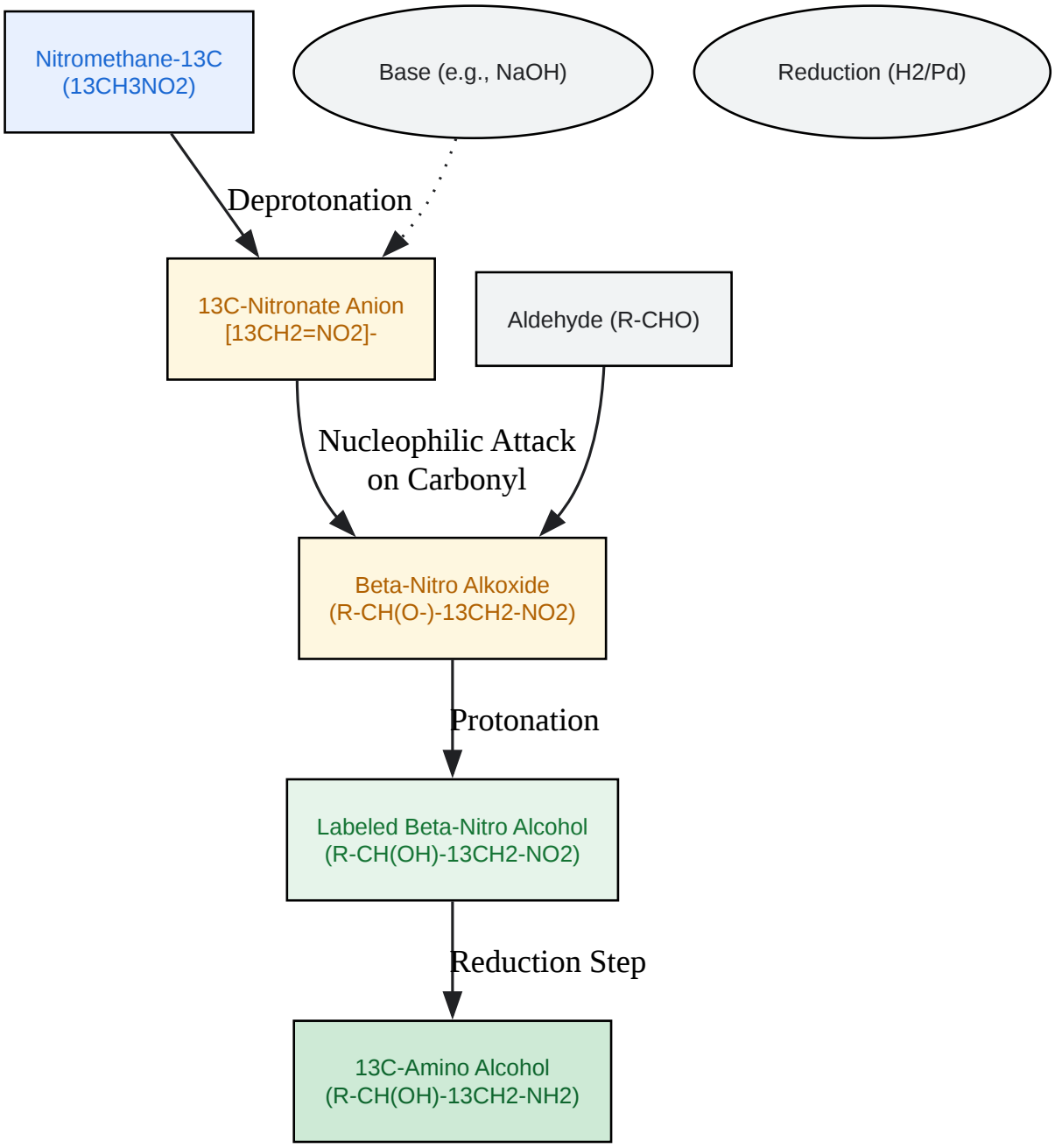

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Figure 2: Step-wise mechanism of the Henry Reaction using **Nitromethane-13C** to synthesize labeled amino alcohols.

Why this matters: By placing the

label at the

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-position relative to the nitrogen, researchers can use

-NMR or LC-MS/MS to track the metabolic fate of the amine group (e.g., oxidative deamination) in vivo.

Experimental Protocol: Synthesis of - -Labeled - Nitro Alcohol

Objective: Synthesis of 1-phenyl-2-nitroethanol-2-

via Henry Reaction. Scale: Microscale (to conserve labeled material).

Reagents

- Benzaldehyde: 1.0 mmol (106 mg)
- **Nitromethane-13C**: 1.2 mmol (75 mg)
- Sodium Hydroxide (NaOH): 10M aq. solution (catalytic amount)
- Ethanol (EtOH): 2 mL
- Acetic Acid: For neutralization

Step-by-Step Methodology

- Preparation: In a 5 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 mmol of benzaldehyde in 2 mL of ethanol.
- Addition of Label: Add 1.2 mmol of **Nitromethane-13C** via a gas-tight syringe. Note: Nitromethane is volatile; keep the vessel closed.
- Catalysis: Cool the mixture to 0°C in an ice bath. Add 10M NaOH dropwise (approx. 10

  L) while stirring vigorously. The solution may turn yellow, indicating the formation of the nitronate intermediate.
- Reaction: Allow the reaction to warm to room temperature and stir for 4 hours. Monitor progress via TLC (Thin Layer Chromatography) or GC-MS.

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- Quenching: Once the aldehyde is consumed, cool the flask back to 0°C and neutralize carefully with dilute acetic acid until pH ~6-7.
- Extraction: Evaporate the ethanol under reduced pressure (ensure the trap is cold to catch any unreacted **Nitromethane-13C**). Dissolve the residue in dichloromethane and wash with water.
- Purification: Dry the organic layer over

  , filter, and concentrate. Purify via flash column chromatography (Hexanes/Ethyl Acetate).

Validation:

- NMR: Look for a doublet (due to C-H coupling if undecoupled) or a strong singlet at ~79-81 ppm corresponding to the

  carbon.

Safety & Handling

Nitromethane-13C retains the hazardous properties of unlabeled nitromethane. It is a high-energy material.

- Explosion Hazard: Nitromethane can detonate under high shock or if heated under confinement. Never distill nitromethane to dryness.
- Sensitization: Formation of sodium nitronate (during the Henry reaction) creates a salt that is more shock-sensitive than the liquid itself. Neutralize reaction mixtures before workup to avoid isolating dry nitronate salts.
- Toxicity: Harmful if inhaled or swallowed. Use in a fume hood.

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Sources

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- To cite this document: BenchChem. [Technical Deep Dive: Nitromethane-13C ( )[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600542#what-is-nitromethane-13c]

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